

Essential Safety and Disposal Guidance for Ep300/CREBBP-IN-2

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Compound of Interest

Compound Name: Ep300/CREBBP-IN-2

Cat. No.: B15140443

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For researchers and drug development professionals, the proper handling and disposal of potent, biologically active compounds like **Ep300/CREBBP-IN-2** is a critical component of laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) for **Ep300/CREBBP-IN-2** is not publicly available, this document provides essential guidance based on the general procedures for the disposal of potent, small molecule inhibitors used in research. All procedures should be performed in accordance with your institution's Environmental Health and Safety (EHS) guidelines.

Hazard Profile and Personal Protective Equipment (PPE)

As a potent inhibitor intended for cancer research, **Ep300/CREBBP-IN-2** should be handled as a hazardous compound. Similar potent inhibitors are often categorized as harmful if swallowed and can cause skin and eye irritation. Therefore, stringent adherence to safety protocols is mandatory.

Recommended Personal Protective Equipment (PPE) When Handling **Ep300/CREBBP-IN-2**:

| PPE Category | Specific Recommendations |
|--------------------------|--|
| Hand Protection | Wear appropriate chemical-resistant gloves (e.g., nitrile). |
| Eye/Face Protection | Use safety glasses with side shields or chemical safety goggles. |
| Skin and Body Protection | A lab coat should be worn at all times. |
| Respiratory Protection | Use in a well-ventilated area, such as a chemical fume hood. |

Step-by-Step Disposal Procedures

The disposal of **Ep300/CREBBP-IN-2**, including any contaminated materials, must be managed through your institution's hazardous waste program.

- Waste Segregation and Collection:
 - Solid Waste: Collect all solid waste contaminated with **Ep300/CREBBP-IN-2**, such as unused compound, contaminated personal protective equipment (gloves, etc.), and weighing papers, in a designated, leak-proof hazardous waste container.
 - Liquid Waste: Collect any solutions containing **Ep300/CREBBP-IN-2** in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless permitted by your EHS department.
 - Sharps: Any sharps, such as needles or razor blades, contaminated with this compound should be placed in an approved sharps container.[\[1\]](#)
- Container Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name (**Ep300/CREBBP-IN-2**), and any other information required by your institution.
- Storage:

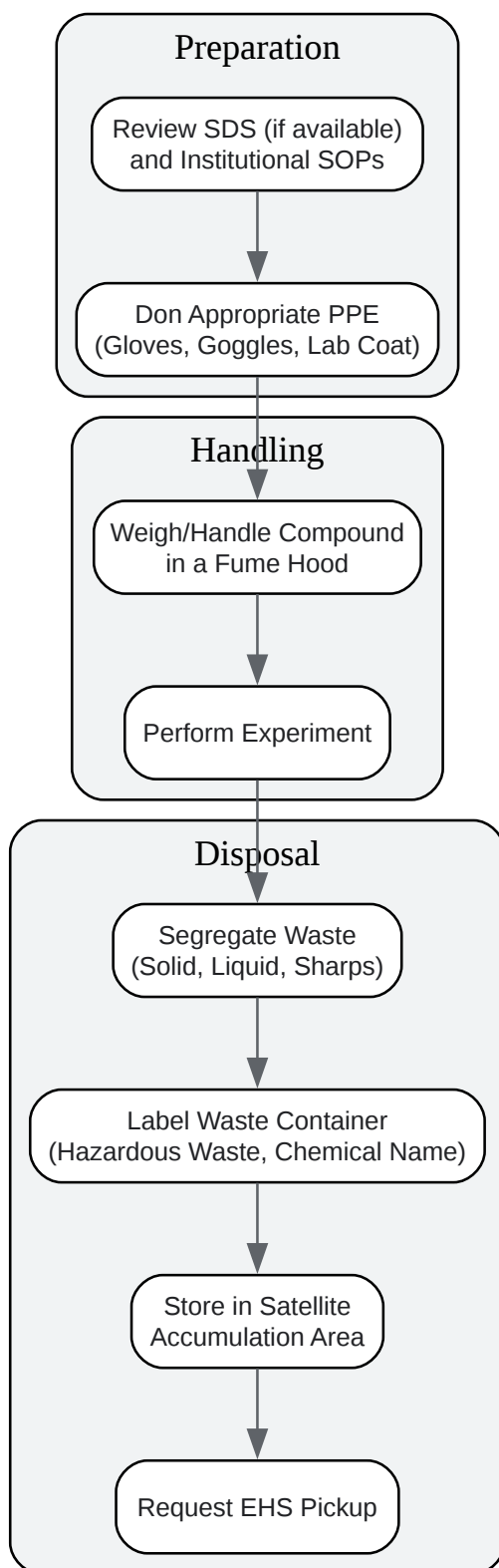
- Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.^{[2][3]} This area should be at or near the point of generation.
- Keep waste containers securely closed at all times, except when adding waste.^{[2][3]}
- Disposal Request:
 - Once the waste container is full or ready for disposal, follow your institution's procedures to request a pickup from the EHS department. EHS will then arrange for disposal by a licensed hazardous waste management company.^[2]

Important Considerations:

- Never dispose of **Ep300/CREBBP-IN-2** down the drain or in the regular trash.
- Empty containers that held **Ep300/CREBBP-IN-2** should be treated as hazardous waste and not be triple-rinsed, as the rinsate would also be considered hazardous waste.^{[2][4]}
- Familiarize yourself with your institution's specific hazardous waste management plan.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the proper management of **Ep300/CREBBP-IN-2** from receipt to disposal.



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Figure 1. Workflow for Safe Handling and Disposal of Potent Research Compounds.

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